

# 2-Bromo-5-chloronicotinic acid safety data sheet (SDS) information

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## Compound of Interest

Compound Name: **2-Bromo-5-chloronicotinic acid**

Cat. No.: **B1521822**

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## An In-Depth Technical Guide to the Safe Handling of **2-Bromo-5-chloronicotinic Acid**

For researchers, scientists, and drug development professionals, the incorporation of novel building blocks is paramount to innovation. **2-Bromo-5-chloronicotinic acid**, a halogenated pyridine derivative, serves as a key intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical sectors. Its unique substitution pattern allows for diverse chemical modifications, making it a valuable reagent in the development of new bioactive compounds.

However, its utility in synthesis is matched by the importance of understanding its hazard profile to ensure safe handling in a laboratory setting. This guide provides a comprehensive overview of the safety data for **2-bromo-5-chloronicotinic acid**, moving beyond a simple recitation of facts to explain the rationale behind safety protocols. By understanding the "why," researchers can cultivate a more intuitive and robust culture of safety.

## Hazard Identification and GHS Classification

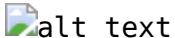
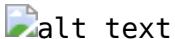
**2-Bromo-5-chloronicotinic acid** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its oral toxicity and its irritant effects on the skin, eyes, and respiratory system.

Different suppliers may present slightly varied classifications, but a consensus of available Safety Data Sheets (SDS) points to the following hazards:

Hazard Class	Category	GHS Hazard Statement (H-code)
Acute Toxicity, Oral	3 or 4	H301: Toxic if swallowed
	H302: Harmful if swallowed	
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (STOT-SE)	3	H335: May cause respiratory irritation

Signal Word: Danger[1] or Warning[2][3]

Hazard Pictograms:

Pictogram	Description	Associated Hazards
	Skull and Crossbones	Acute toxicity (fatal or toxic)
	Exclamation Mark	Irritant (skin and eye), Skin sensitizer, Acute toxicity (harmful), Narcotic effects, Respiratory tract irritant

The variation in the acute oral toxicity classification (Category 3 "Toxic" vs. Category 4 "Harmful") highlights the importance of consulting the specific SDS provided by the supplier from whom the chemical was purchased. Regardless, the substance should always be treated as hazardous if ingested.

## Engineering Controls and Personal Protective Equipment (PPE)

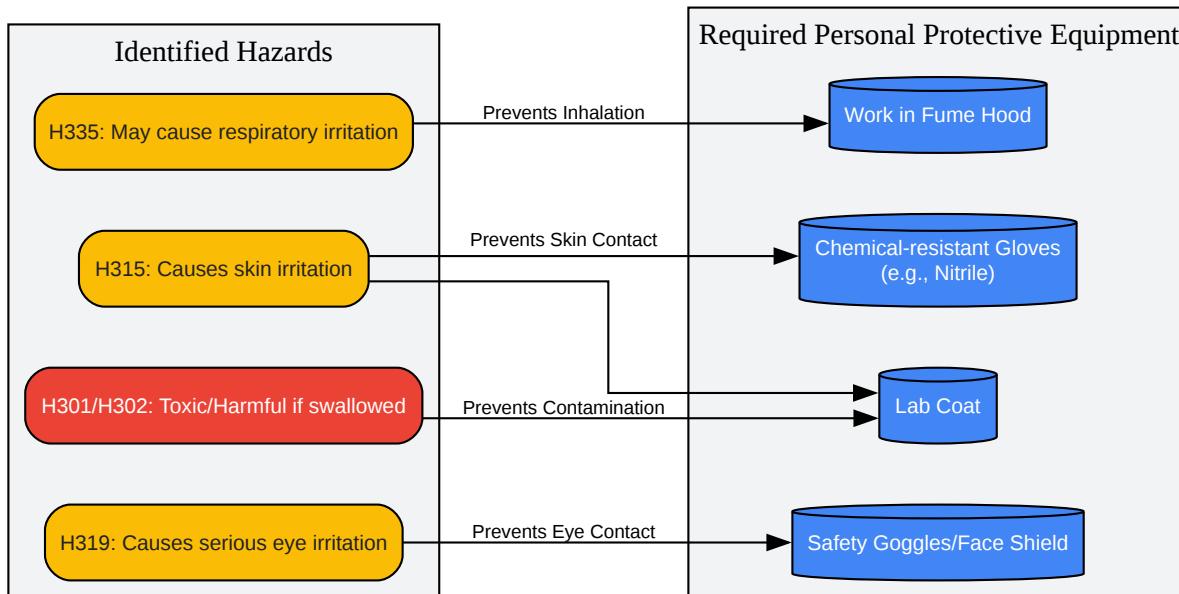
The primary routes of exposure to **2-bromo-5-chloronicotinic acid** in a laboratory setting are inhalation of the dust, skin contact, and eye contact. Therefore, a multi-layered approach to protection, starting with engineering controls and supplemented by robust PPE, is essential.

## Engineering Controls

- Fume Hood: All weighing and handling of solid **2-bromo-5-chloronicotinic acid** should be conducted in a certified chemical fume hood.[\[2\]](#) This is the most critical engineering control as it minimizes the risk of inhaling the fine powder, which can cause respiratory irritation.[\[2\]](#) [\[3\]](#)
- Ventilation: The laboratory should be well-ventilated to prevent the accumulation of any dust or vapors.[\[2\]](#)
- Safety Stations: Eyewash stations and safety showers must be readily accessible in the immediate vicinity of where the chemical is handled.[\[4\]](#)

## Personal Protective Equipment (PPE)

The selection of PPE is directly dictated by the hazards identified. The following diagram illustrates the relationship between the hazard and the required protection:



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**Caption:** Relationship between hazards and required PPE.

Detailed PPE Protocol:

- Eye and Face Protection: Wear chemical safety goggles that conform to NIOSH (US) or EN 166 (EU) standards.<sup>[2]</sup> A face shield may be required for operations with a higher risk of splashing or dust generation.<sup>[2]</sup>
- Hand Protection: Wear chemical-impermeable gloves, such as nitrile gloves.<sup>[1][5]</sup> Gloves must be inspected before use and replaced if any signs of degradation are observed. Always wash hands thoroughly after handling the chemical, even if gloves were worn.<sup>[2]</sup>
- Skin and Body Protection: A standard laboratory coat should be worn and kept buttoned to protect against skin contact.<sup>[5]</sup> For larger quantities or in situations with a high risk of dust generation, additional protective clothing may be necessary.

- Respiratory Protection: If work must be conducted outside of a fume hood (which is strongly discouraged), a NIOSH-approved respirator with an appropriate particulate filter is necessary.[6]

## Safe Handling, Storage, and Disposal

### Prudent Handling Practices

Safe handling is a proactive process designed to minimize exposure.

- Avoid Dust Formation: This is a critical precaution.[2] Handle the solid gently. When transferring, use a spatula and avoid pouring, which can create airborne dust.
- Grounding: For larger scale operations, prevent fire caused by electrostatic discharge by using non-sparking tools and ensuring equipment is properly grounded.[7]
- Hygiene: Do not eat, drink, or smoke in the laboratory.[1] Wash hands and any exposed skin thoroughly after handling.[3]

## Storage Requirements

Proper storage is essential for maintaining the chemical's integrity and preventing accidental release.

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3]
- Conditions to Avoid: Protect from moisture and direct sunlight.[6]
- Incompatible Materials: Store away from strong oxidizing agents.[3][8]
- Recommended Temperature: Store at room temperature or under refrigerated conditions (2-8°C or 4°C) as recommended by the supplier to maintain stability.[9]

## Disposal Considerations

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.

- Waste Classification: This material should be treated as hazardous waste.

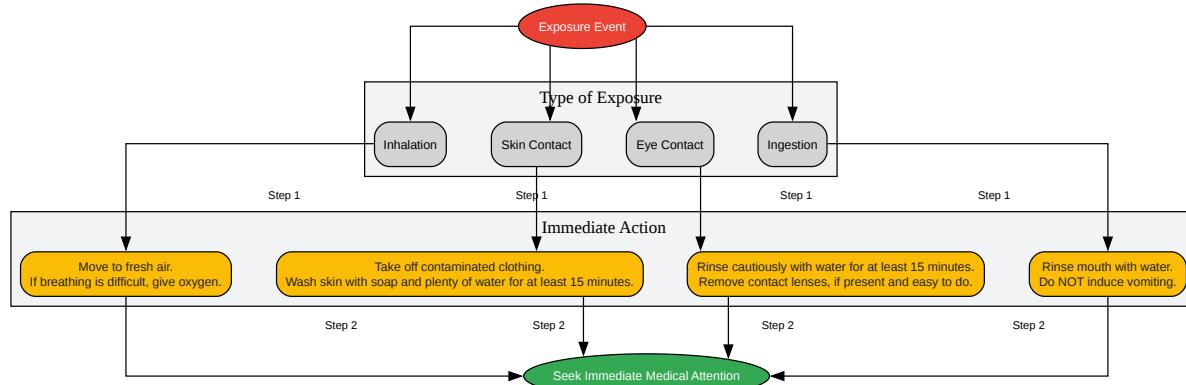
- Procedure: Dispose of the contents and container to an approved waste disposal plant.[3]  
Do not empty into drains.[2]

## Emergency Procedures: A Step-by-Step Response

In the event of an accidental exposure or spill, a rapid and informed response is crucial.

### First-Aid Measures

The following flowchart outlines the immediate actions to be taken upon exposure.



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**Caption:** First-aid response workflow.

- Inhalation: If inhaled, move the person into fresh air.[1][2][3] If breathing is difficult, give oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention.[1]

- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing.[1][3] If skin irritation occurs, get medical advice.[3]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[2][3] Remove contact lenses if present and easy to do.[3] Continue rinsing and get medical attention.[3]
- Ingestion: If swallowed, rinse the mouth with water.[1][2] Never give anything by mouth to an unconscious person.[1][2] Call a physician or Poison Control Center immediately.[1]

## Accidental Release Measures

- Evacuate: Evacuate personnel to a safe area and ensure adequate ventilation.[2]
- Personal Protection: Wear the appropriate PPE as described in Section 2, including respiratory protection, gloves, and eye protection.[1][2]
- Containment: Prevent further leakage or spillage if it is safe to do so.[1] Do not let the product enter drains.[2]
- Clean-up: Pick up and arrange disposal without creating dust.[2] Use a scoop or a high-efficiency vacuum cleaner.[6] Sweep up and shovel the material into a suitable, closed container for disposal.[2]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[1]
- Unsuitable Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: During a fire, hazardous decomposition products may be formed, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), hydrogen bromide, and hydrogen chloride gas.[3]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2][3]

# Physical, Chemical, and Toxicological Profile

A deeper understanding of the compound's properties provides context for the safety measures.

## Physical and Chemical Properties

Property	Value	Source
CAS Number	65550-79-0	<a href="#">[1]</a> <a href="#">[10]</a>
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrClNO <sub>2</sub>	<a href="#">[2]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Molecular Weight	236.45 g/mol	<a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Appearance	Solid, white or off-white powder	<a href="#">[6]</a> <a href="#">[9]</a>
Boiling Point	343.1 ± 42.0 °C at 760 mmHg	
Storage Temperature	4°C	<a href="#">[11]</a>

## Stability and Reactivity

- Reactivity: Generally stable under normal conditions.[\[3\]](#)[\[6\]](#)
- Chemical Stability: Stable under recommended storage conditions.[\[3\]](#)[\[6\]](#)
- Conditions to Avoid: Moisture, heat, and direct sunlight.[\[6\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[3\]](#)[\[8\]](#)
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form carbon monoxide, carbon dioxide, nitrogen oxides, hydrogen chloride, and hydrogen bromide.[\[3\]](#)

## Toxicological Information

The toxicological properties have not been fully investigated.[\[3\]](#) The available data indicates the following:

- Acute Toxicity: Toxic or harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[12\]](#)

- Skin Corrosion/Irritation: Causes skin irritation.[2][3]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2][3]
- Respiratory Irritation: May cause respiratory irritation.[2][3]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, or NTP.[2]

## Conclusion

**2-Bromo-5-chloronicotinic acid** is a valuable research chemical whose utility necessitates a thorough and proactive approach to safety. By understanding the specific hazards it presents—oral toxicity, irritation to the skin, eyes, and respiratory tract—and the rationale behind the prescribed safety protocols, researchers can handle this compound with confidence and minimize risk. Adherence to engineering controls, consistent use of appropriate personal protective equipment, and a clear understanding of emergency procedures are the cornerstones of safe laboratory practice when working with this and other hazardous chemical intermediates.

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